

# 2,5-Dichlorobenzoic acid physical and chemical properties

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## Compound of Interest

Compound Name: 2,5-Dichlorobenzoic acid

Cat. No.: B146593

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An In-depth Technical Guide to the Physical and Chemical Properties of **2,5-Dichlorobenzoic Acid**

## Introduction

**2,5-Dichlorobenzoic acid** (CAS No. 50-79-3) is a halogenated aromatic carboxylic acid.<sup>[1]</sup> It is a derivative of benzoic acid with two chlorine atoms substituted on the benzene ring at the 2 and 5 positions.<sup>[2][3]</sup> This compound serves as a crucial intermediate in the synthesis of various agrochemicals, including herbicides, and in the production of pharmaceuticals.<sup>[1][4]</sup> Its chemical structure, featuring a carboxylic acid group and chlorine substituents, dictates its physical properties and reactivity.<sup>[1][5]</sup> This guide provides a comprehensive overview of its physical and chemical characteristics, supported by experimental data and methodologies for an audience of researchers, scientists, and drug development professionals.

## Chemical Identification and Structure

The fundamental identifiers and structural representations for **2,5-Dichlorobenzoic acid** are summarized below.

Identifier	Value
IUPAC Name	2,5-dichlorobenzoic acid[2]
CAS Number	50-79-3
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub> [2]
Molecular Weight	191.01 g/mol [2]
SMILES	<chem>C1=CC(=C(C=C1Cl)C(=O)O)Cl</chem> [2]
InChI Key	QVTQYSFCFOGITD-UHFFFAOYSA-N[2]
Synonyms	Benzoic acid, 2,5-dichloro-[2]

## Physical Properties

**2,5-Dichlorobenzoic acid** exists as a white to beige crystalline powder or needles when crystallized from water.[1][2][4] It is stable under normal storage conditions, typically below +30°C.[4][6]

Property	Value	Reference
Melting Point	151-154 °C	[6]
Boiling Point	301 °C (at 760 mmHg)	[2]
Water Solubility	< 0.1 g/100 mL at 19 °C; Insoluble in water	[2][4]
Solubility in Organic Solvents	Soluble in ethanol and ether.	[4]
pKa	2.51 ± 0.25 (Predicted)	[4]
Density	1.6580 g/cm <sup>3</sup>	[5]
Vapor Pressure	0.000447 mmHg	[2]

## Chemical Properties and Reactivity

As a carboxylic acid, **2,5-Dichlorobenzoic acid** is acidic and will donate a proton in the presence of a base.<sup>[7]</sup> This reaction, known as neutralization, occurs with both organic (e.g., amines) and inorganic bases to form a salt and water, evolving substantial heat.<sup>[2][7]</sup> While it is sparingly soluble in water, it can react with aqueous bases to form soluble salts.<sup>[7]</sup>

- **Reactivity with Metals:** In aqueous solution or when molten, it can react with active metals to produce hydrogen gas and a metal salt.<sup>[7]</sup> Even as a solid, it may absorb enough moisture from the air to corrode metals like iron, steel, and aluminum.<sup>[2][7]</sup>
- **Reactions with Other Compounds:** It reacts with cyanide salts to generate gaseous hydrogen cyanide.<sup>[2][7]</sup> Reactions with diazo compounds, dithiocarbamates, isocyanates, mercaptans, nitrides, and sulfides can generate flammable or toxic gases and heat.<sup>[7]</sup> Like other acids, it can initiate polymerization reactions and often acts as a catalyst.<sup>[4][7]</sup>
- **Stability:** The compound is stable under normal conditions.<sup>[8]</sup> It is incompatible with strong oxidizing agents.<sup>[8]</sup> Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen chloride gas.<sup>[8]</sup>

## Experimental Protocols and Data

### Spectroscopic Analysis

Spectroscopic data is crucial for the structural elucidation and confirmation of **2,5-Dichlorobenzoic acid**.

General Methodologies:

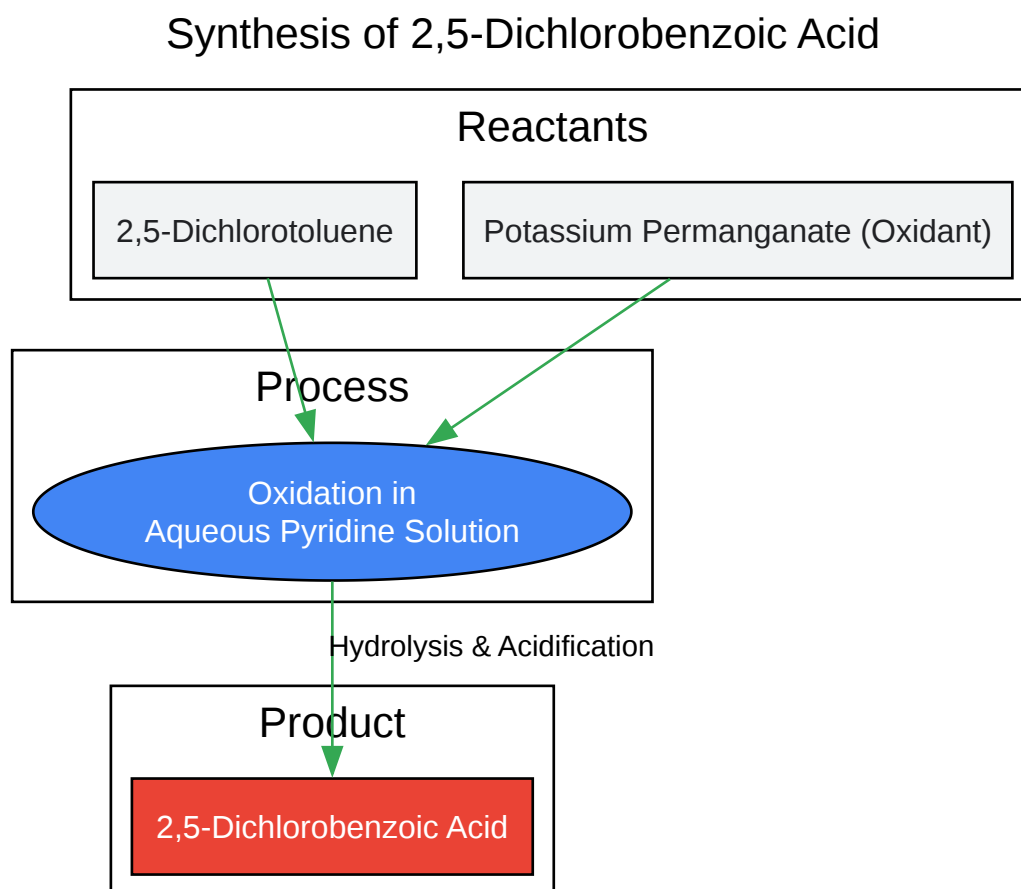
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR spectra are typically recorded on spectrometers such as a Varian A-60 or a Bruker Avance-400 (400 MHz for <sup>1</sup>H, 100 MHz for <sup>13</sup>C).<sup>[2][9]</sup> Samples are dissolved in a suitable deuterated solvent, like DMSO-d<sub>6</sub> or CDCl<sub>3</sub>, with tetramethylsilane (TMS) used as an internal standard.<sup>[9][10]</sup>
- **Infrared (IR) Spectroscopy:** IR spectra are often obtained using a Fourier-Transform Infrared (FTIR) spectrometer.<sup>[2]</sup> A common sample preparation technique is the KBr-pellet method, where the compound is mixed with potassium bromide and pressed into a disc.<sup>[2]</sup>

- Mass Spectrometry (MS): Mass spectra can be acquired using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Electron Ionization Mass Spectrometry (EI-MS).[2][11] For EI-MS, an ionization energy of 70 eV is typically used.[11]

Available Spectral Data: Public databases like PubChem provide access to  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry data for **2,5-Dichlorobenzoic acid**. [2] This compound is also used as a calibration standard for investigating the gas-phase OH reaction products of biphenyls.[6]

## Synthesis Pathway

A common laboratory and industrial synthesis method for **2,5-Dichlorobenzoic acid** involves the oxidation of 2,5-dichlorotoluene.[1][3]



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Caption: Oxidation of 2,5-dichlorotoluene to **2,5-Dichlorobenzoic acid**.

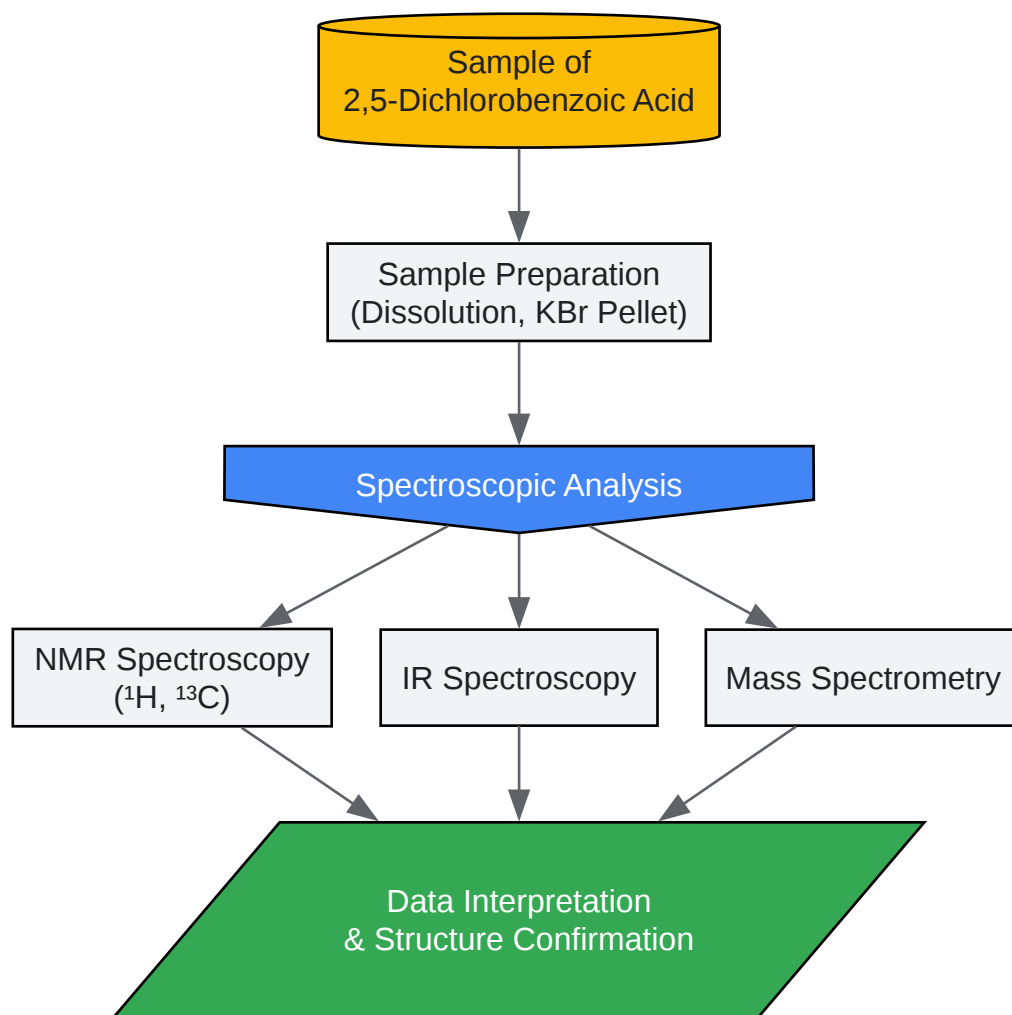
## Applications in Research and Development

**2,5-Dichlorobenzoic acid** is a significant building block in organic synthesis.[6]

- Pesticide Intermediate: It is used to synthesize herbicides such as chloramben.[4]
- Pharmaceutical Synthesis: It serves as a precursor in the development of various pharmaceuticals.[1]
- Calibration Standard: It is employed as a calibration standard in analytical chemistry, particularly in studies of environmental pollutants.[6]

## Logical Workflow for Compound Analysis

The characterization of a chemical compound like **2,5-Dichlorobenzoic acid** follows a standard analytical workflow to confirm its identity and purity.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

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